

# An In-depth Technical Guide to the Physical Properties of 4-Bromobutanal

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## Compound of Interest

Compound Name: *4-bromobutanal*

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This technical guide provides a detailed overview of the key physical properties of **4-bromobutanal**, a versatile reagent in organic synthesis. The document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

## Core Physical Properties of 4-Bromobutanal

**4-Bromobutanal**, also known as 4-bromobutyraldehyde, is a bifunctional molecule containing both an aldehyde group and a bromine atom.<sup>[1]</sup> This structure makes it a valuable intermediate in the synthesis of various pharmaceuticals and other complex organic compounds.<sup>[1][2]</sup> It typically appears as a colorless to pale yellow liquid.<sup>[1]</sup>

## Quantitative Data Summary

The essential physical properties of **4-bromobutanal** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	66-68 °C	at 18 Torr
Density	1.437 g/cm <sup>3</sup>	at Standard Temperature and Pressure (STP)
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO	
Molecular Weight	151.00 g/mol	

Citations:[3][4][5]

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of liquid compounds like **4-bromobutanal**.

### Determination of Boiling Point via Vacuum Distillation

Given that **4-bromobutanal** has a boiling point determined at reduced pressure, vacuum distillation is the appropriate method.[3][4] This technique is essential for compounds that may decompose at their atmospheric boiling point or for which distillation at atmospheric pressure would require excessively high temperatures.[6][7][8]

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding pressure.[9][10][11] By reducing the pressure inside the distillation apparatus using a vacuum pump, the boiling point is significantly lowered.[6][7][9]

**Apparatus:**

- Round-bottom flask
- Claisen adapter
- Distillation head with thermometer
- Condenser

- Receiving flask
- Vacuum source (e.g., water aspirator or vacuum pump)
- Vacuum trap
- Manometer
- Heating mantle
- Stir bar
- Vacuum grease

Procedure:

- Apparatus Assembly: All glassware must be inspected for cracks or defects before assembly to prevent implosion under vacuum. The joints of the distillation apparatus are lightly greased to ensure an airtight seal. A stir bar is placed in the round-bottom flask to prevent bumping, as boiling stones are ineffective under vacuum.
- Sample Preparation: The **4-bromobutanal** sample is placed in the round-bottom flask.
- System Evacuation: The assembled apparatus is connected to the vacuum trap and the vacuum source. The vacuum is applied before heating begins. This allows for the removal of any low-boiling volatile impurities at room temperature.[\[12\]](#) The pressure of the system is monitored with a manometer.
- Heating and Distillation: Once a stable, reduced pressure is achieved, the heating mantle is turned on. The sample is heated gradually until it begins to boil.
- Boiling Point Measurement: The temperature is recorded when the vapor condensation ring rises to the level of the thermometer bulb and remains constant. This stable temperature reading is the boiling point of the liquid at the measured pressure.[\[6\]](#)
- Collection: The distilled liquid (distillate) is collected in the receiving flask.

- Shutdown: After the distillation is complete, the heating is turned off, and the apparatus is allowed to cool to room temperature before the vacuum is slowly released.

## Determination of Density using a Pycnometer

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring a precise volume of it.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[13\]](#)

Principle: The density of a substance is its mass per unit volume. A pycnometer is a glass flask with a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid (like distilled water), and filled with the sample liquid, the density of the sample can be calculated.[\[2\]](#)[\[4\]](#)

Apparatus:

- Pycnometer (specific gravity bottle) with a capillary stopper
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Constant temperature water bath

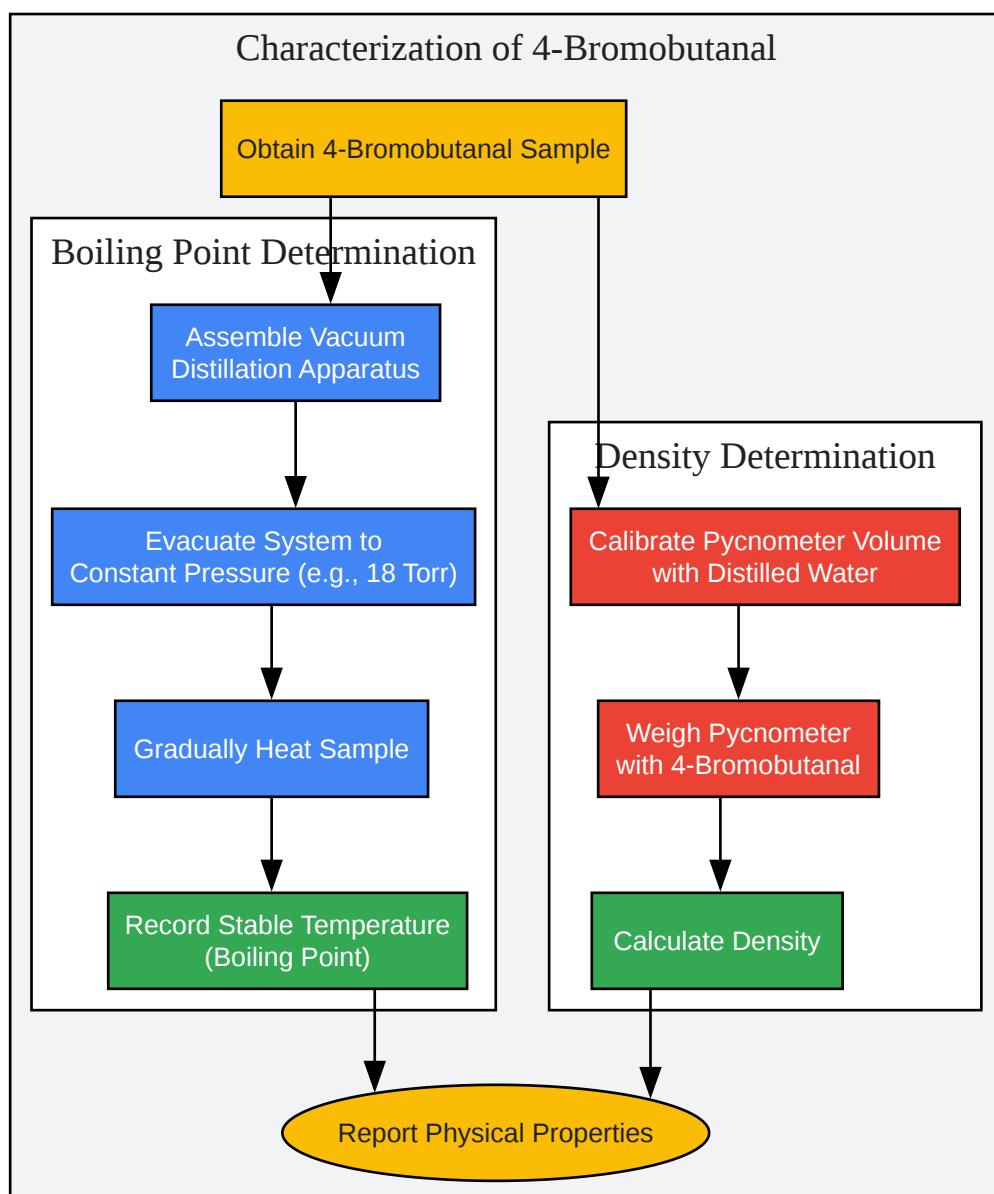
Procedure:

- Calibration of Pycnometer Volume:
  - The pycnometer is thoroughly cleaned and dried, then weighed accurately on the analytical balance (mass  $m_0$ ).[\[4\]](#)
  - It is then filled with distilled water of a known temperature and density ( $\rho_{\text{water}}$ ). The stopper is inserted, allowing excess water to exit through the capillary, ensuring the volume is precisely met.[\[4\]](#)[\[13\]](#)
  - The exterior of the pycnometer is carefully dried, and it is weighed again (mass  $m_1$ ).
  - The volume of the pycnometer ( $V$ ) is calculated using the formula:  $V = (m_1 - m_0) / \rho_{\text{water}}$

- Measurement of Sample Density:
  - The calibrated pycnometer is emptied, cleaned, and thoroughly dried.
  - It is then filled with **4-bromobutanal** at the same temperature as the calibration. The stopper is inserted, and any excess liquid is removed.
  - The filled pycnometer is weighed to determine its mass (mass  $m_2$ ).
- Calculation of Density:
  - The mass of the **4-bromobutanal** sample ( $m_{\text{sample}}$ ) is calculated:  $m_{\text{sample}} = m_2 - m_0$
  - The density of the **4-bromobutanal** ( $\rho_{\text{sample}}$ ) is then calculated using the calibrated volume:  $\rho_{\text{sample}} = m_{\text{sample}} / V$

## Logical Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of **4-bromobutanal**.



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Caption: Workflow for determining the boiling point and density of **4-bromobutanal**.

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